Ruthenium chloride (RuCl3), trihydrate (8CI,9CI)

• IUPAC Name: trichlororuthenium;hexahydrate
• InChI: InChI=1S/6ClH.6H2O.2Ru/h6*1H;6*1H2;;/q;;;;;;;;;;;;2*+3/p-6
• InChI Key: TWYHZSYUARLVFP-UHFFFAOYSA-H

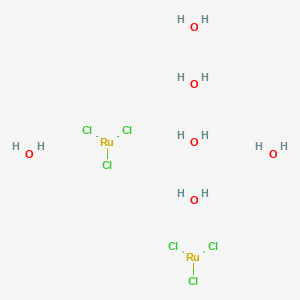

• Canonical SMILES: O.O.O.O.O.O.Cl[Ru](Cl)Cl.Cl[Ru](Cl)Cl
• Molecular Formula: Cl6H12O6Ru2
• Molecular Weight: 522.9 g/mol

Description

Ruthenium(III) chloride trihydrate (RuCl₃·3H₂O) is a dark brown to black hygroscopic crystalline solid, commonly used as a precursor in catalysis, electroplating, and materials science . It is synthesized by evaporating hydrochloric acid (HCl) solutions of ruthenium(III) hydroxide or reducing ruthenium(VIII) oxide (RuO₄) in HCl . The trihydrate form is commercially prevalent due to its stability and solubility in water, alcohol, acetone, and ethyl acetate . Aqueous solutions exhibit straw-to-red-brown coloration, depending on concentration, and form aqua- and hydroxy-complexes . Key physical properties include a density of 3.11 g/cm³, decomposition in hot water, and a melting point exceeding 300°C .

Biological Activity

Ruthenium chloride trihydrate (RuCl3·3H2O) is a compound that has garnered attention for its diverse biological activities, particularly in the fields of cancer therapy and catalysis. This article provides a comprehensive overview of its biological activity, supported by research findings, case studies, and data tables.

• Molecular Formula : RuCl3·3H2O
• Molar Mass : 207.43 g/mol
• Physical State : Solid, soluble in water

2. Mechanisms of Biological Activity

Ruthenium complexes, including RuCl3·3H2O, exhibit various biological mechanisms that make them suitable candidates for therapeutic applications:

• Cytotoxicity : Studies have shown that RuCl3·3H2O can induce cytotoxic effects in cancer cell lines. For instance, it has demonstrated lower IC50 values compared to traditional chemotherapeutics like cisplatin, indicating potent anticancer properties .
• DNA Interaction : Unlike some platinum-based drugs that bind to DNA, certain ruthenium complexes may exert their effects through alternative pathways, such as inducing the expression of proteins involved in the DNA damage response .
• Independence from p53 Pathways : Notably, some ruthenium complexes can trigger cell death independently of the p53 protein pathway, which is beneficial for treating tumors with p53 mutations .

Case Study 1: Anticancer Activity

In a study evaluating the anticancer potential of RuCl3·3H2O, researchers treated HCT116 and other cancer cell lines with varying concentrations of the compound over 48 and 72 hours. The results indicated significant cytotoxicity with IC50 values below 1 μM for some complexes derived from RuCl3·3H2O, outperforming cisplatin .

Case Study 2: Catalytic Applications

RuCl3·3H2O has also been investigated for its catalytic properties in organic synthesis. It has been employed in oxidation reactions and as a catalyst for acylation processes at room temperature. Its ability to facilitate these reactions highlights its dual role as both a therapeutic agent and a catalyst in chemical reactions .

4. Data Table: Biological Activity Overview

Activity Type	Description	Reference
Cytotoxicity	Induces cell death in cancer cell lines with low IC50 values
Protein Expression	Modulates expression of p53 and other proteins involved in DNA damage
Catalytic Properties	Acts as a catalyst in oxidation and acylation reactions
Interaction with DNA	Does not bind DNA directly but affects cellular pathways differently

5. Safety Profile and Environmental Impact

Ruthenium chloride trihydrate is classified as very toxic to aquatic organisms and may cause long-term adverse effects in the environment. Its safety data indicates potential risks associated with dermal exposure and inhalation . The compound's mobility in soil due to its water solubility raises concerns regarding environmental persistence and bioaccumulation .

6. Conclusion

Ruthenium chloride trihydrate (RuCl3·3H2O) exhibits significant biological activity with promising applications in cancer therapy and catalysis. Its ability to induce cytotoxic effects independently of traditional pathways presents an exciting avenue for developing new anticancer agents. However, considerations regarding its environmental impact necessitate careful handling and application.

Scientific Research Applications

Catalysis

Ruthenium(III) chloride trihydrate is widely recognized for its catalytic properties in numerous chemical reactions:

• Organic Synthesis : It enhances reaction rates and selectivity in organic transformations. For instance, it catalyzes the dehydrogenation of arylmethyl alcohols to aldehydes and facilitates acylation reactions involving alcohols, phenols, and thiols at room temperature .
• Oxidation Reactions : RuCl3·3H2O is effective in the oxidation of fatty alcohols using trimethylamine N-oxide as an oxygen source, yielding high conversions to aldehydes . It has also been employed in the oxidative cyclization of 1,7-diene to produce oxepanediol .

Table 1: Summary of Catalytic Reactions Involving RuCl3·3H2O

Reaction Type	Substrates	Products	Conditions
Dehydrogenation	Aryl methyl alcohols	Aldehydes	Room temperature
Acylation	Alcohols, Phenols, Thiols	Acylated products	Room temperature
Oxidation	Fatty alcohols	Aldehydes	High yields
Cyclization	1,7-Diene	Oxepanediol	Specific reaction conditions

Electrochemistry

In electrochemical applications, RuCl3·3H2O plays a crucial role:

• Fuel Cells : The compound contributes to improved efficiency in fuel cells due to its excellent conductivity.
• Sensors : It is utilized in the development of electrochemical sensors, enhancing their performance through its catalytic properties .

Material Science

Ruthenium(III) chloride trihydrate is pivotal in material science:

• Nanostructures and Thin Films : It is used in the fabrication of advanced materials essential for electronics and photonics. The compound can form nanostructures that are crucial for various applications in nanoelectronics .
• Surface Coatings : RuCl3·3H2O is employed to produce specialized coatings that improve durability and performance in automotive and aerospace industries .

Biomedical Applications

The biomedical field has seen promising developments with RuCl3·3H2O:

• Drug Development : Its ability to interact with biological molecules makes it a candidate for drug delivery systems, particularly in cancer therapy. Studies have indicated its potential cytotoxic effects against cancer cells when complexed with other ligands .

Case Study: Cytotoxicity of Ruthenium Complexes
A study evaluated novel ruthenium complexes derived from RuCl3·3H2O for their cytotoxicity against cancer cell lines. The results indicated significant anti-cancer activity, suggesting further exploration into their therapeutic potential .

Comparison with Similar Compounds

Data Tables

Table 1: Physical and Chemical Properties

Compound	Formula	Color	Solubility	Melting Point (°C)	Key Applications
RuCl₃·3H₂O	RuCl₃·3H₂O	Dark brown	Water, alcohol	>300	Catalysis, electroplating
RuBr₃·xH₂O	RuBr₃·xH₂O	Black	Water (partial)	N/A	Catalyst precursor
OsCl₃	OsCl₃	Dark green	Water	450 (decomposes)	Hydrogen evolution
FeCl₃	FeCl₃	Yellow-brown	Water, acetone	306	Water treatment, etching

Preparation Methods

Impurity Removal

Crude RuCl₃·3H₂O often contains Na⁺, K⁺, or NH₄⁺ residues. Cation exchange chromatography (e.g., using Amberlite IR-120) effectively removes these ions, as demonstrated in the patent method. Post-exchange, the eluent’s Ru content is verified via ICP-OES, ensuring >99% purity.

Crystallization Optimization

Slow evaporation at low temperatures (20–25°C) produces larger, well-defined crystals. Rapid evaporation or high temperatures (>50°C) risk forming amorphous or chloride-deficient phases.

Comparative Analysis of Preparation Methods

Method	Reactants	Conditions	Advantages	Limitations
Direct Chlorination	Ru, Cl₂	450–600°C, inert atmosphere	High-purity anhydrous precursor	Requires specialized equipment
Acidic Hydrolysis	(NH₄)₂[RuCl₆], HCl	70–110°C, pH 0–2	Scalable, high yield (>90%)	Multi-step purification needed
Controlled Hydration	Anhydrous RuCl₃, H₂O	25°C, humid air	Simple, low-cost	Risk of non-stoichiometric hydrates

Structural and Compositional Considerations

RuCl₃·3H₂O crystallizes in an octahedral geometry, with three water molecules coordinated to Ru³⁺ in a cis configuration. The chloride ligands occupy the remaining sites, forming a hydrogen-bonded network with adjacent water molecules. Elemental analysis confirms a 1:3 Ru:Cl ratio, with trace oxygen from water .

Q & A

Basic Research Questions

Q. What are the recommended methods for synthesizing high-purity RuCl₃ trihydrate, and how can its purity be validated?

• Synthesis : The trihydrate (RuCl₃·3H₂O) is typically prepared by evaporating a hydrochloric acid (HCl) solution of ruthenium(III) hydroxide to dryness or by reducing ruthenium(VIII) oxide (RuO₄) in HCl . Anhydrous RuCl₃ requires direct chlorination of ruthenium metal at 700°C under Cl₂ gas .
• Purity Validation : Use inductively coupled plasma optical emission spectroscopy (ICP-OES) to quantify ruthenium content (>37% for anhydrous RuCl₃) . Thermogravimetric analysis (TGA) can confirm hydration levels by measuring mass loss at 100–200°C . X-ray diffraction (XRD) identifies crystalline phases and detects impurities like RuO₂ .

Q. What analytical techniques are most effective for characterizing the structural and compositional properties of RuCl₃ trihydrate?

• Structural Analysis : XRD distinguishes between anhydrous (α- and β-forms) and hydrated phases . Infrared (IR) spectroscopy identifies O–H stretching (3200–3600 cm⁻¹) and Ru–Cl vibrations (300–400 cm⁻¹) .
• Compositional Analysis : Energy-dispersive X-ray spectroscopy (EDS) verifies Cl:Ru ratios (theoretical 3:1). Atomic absorption spectroscopy (AAS) quantifies trace metal impurities .

Q. How does the solubility profile of RuCl₃ trihydrate in various solvents influence its application in homogeneous catalysis?

• RuCl₃ trihydrate is highly soluble in polar solvents (water, ethanol, acetone) but insoluble in nonpolar solvents like hexane . This solubility enables its use in aqueous or alcoholic reaction media for homogeneous catalysis (e.g., alcohol oxidation) . For nonpolar systems, researchers often pre-coordinate RuCl₃ with ligands (e.g., bipyridine) to enhance solubility .

Advanced Research Questions

Q. How do variations in hydration state (e.g., x=3 vs. x=1) affect the catalytic activity of RuCl₃ in oxidation reactions, and how can these states be controlled experimentally?

• Impact of Hydration : The trihydrate (x=3) is more reactive in aqueous media due to labile water ligands, facilitating ligand exchange during catalysis. Anhydrous RuCl₃ (x=0) is preferred for high-temperature reactions (>500°C) where water decomposition is a concern .
• Control Methods : Hydration states are adjusted by heating (TGA-guided) under controlled humidity or storing samples in desiccators with silica gel .

Q. What methodologies are employed to resolve discrepancies in reported crystallographic data for RuCl₃ trihydrate across different studies?

• Data Reconciliation : Cross-validate XRD patterns with computational models (e.g., density functional theory) to account for variations in crystal packing . Synchrotron radiation can resolve ambiguities in low-resolution datasets . Hydration state inconsistencies are addressed via TGA-coupled mass spectrometry to quantify bound water .

Q. In mechanistic studies of RuCl₃-mediated C–H activation reactions, how do researchers distinguish between radical-based and metal-centered pathways?

• Radical Trapping : Add radical scavengers (e.g., TEMPO) to suppress activity in suspected radical mechanisms. Retention of catalytic efficiency suggests a metal-centered pathway .
• Spectroscopic Probes : Electron paramagnetic resonance (EPR) detects paramagnetic intermediates (e.g., Ru(II) or Ru(IV)) in radical chains . Kinetic isotope effects (KIEs) >2 indicate C–H bond cleavage via hydrogen atom transfer (radical) vs. KIEs <1.5 for oxidative addition (metal-centered) .

Safety and Stability Considerations

• Handling : RuCl₃ is corrosive and hygroscopic. Use glove boxes (<1% O₂/H₂O) for anhydrous preparations .
• Storage : Store trihydrate at 2–8°C in airtight containers; anhydrous forms require inert gas (N₂/Ar) atmospheres .
• Hazard Mitigation : Follow GHS protocols (Risk Codes R22, R34, R52/53) with PPE (nitrile gloves, fume hoods) and emergency rinsing for exposure .
